

In-Depth Technical Guide: 2-Methoxy-1-butanol Safety and Handling

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Compound of Interest

Compound Name: **2-Methoxy-1-butanol**

Cat. No.: **B096681**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **2-Methoxy-1-butanol** (CAS No. 15467-25-1). The information is intended to support researchers, scientists, and professionals in drug development in the safe handling and use of this chemical. Due to a lack of extensive toxicological data in publicly available literature, a cautious approach to handling is advised, based on its known physical and chemical properties.

Chemical Identification and Physical Properties

2-Methoxy-1-butanol is a colorless to almost colorless clear liquid.^[1] It possesses the molecular formula C₅H₁₂O₂ and a molecular weight of 104.15 g/mol .^[2]

Table 1: Physical and Chemical Properties of **2-Methoxy-1-butanol**

Property	Value	Source(s)
CAS Number	15467-25-1	[3]
Molecular Formula	C5H12O2	[3]
Molecular Weight	104.15 g/mol	[2]
Appearance	Colorless to Almost colorless clear liquid	[1]
Boiling Point	146 °C	[2][4]
Density	0.93 g/cm³	[2][3]
Refractive Index	1.42	[1]
Solubility	No data available	[3]

Hazard Identification and Classification

The primary hazard associated with **2-Methoxy-1-butanol** is its flammability. It is classified as a Flammable liquid, Category 3, according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[2][3]

Table 2: Flammability and Explosive Properties of **2-Methoxy-1-butanol**

Property	Value	Source(s)
GHS Classification	Flammable liquid, Category 3	[2][3]
Hazard Statement	H226: Flammable liquid and vapor	[2][3]
Signal Word	Warning	[3]
Flash Point	47 °C	[1]
Autoignition Temperature	No data available	
Lower Explosive Limit	No data available	[3]
Upper Explosive Limit	No data available	[3]

Toxicological Information

There is a significant lack of specific toxicological data for **2-Methoxy-1-butanol** in publicly accessible databases.^{[3][5]} No definitive values for acute toxicity (LD50/LC50), skin corrosion/irritation, or serious eye damage/irritation have been established for this specific chemical. However, related isomers have been shown to cause irritation.^[6] Therefore, it is prudent to handle **2-Methoxy-1-butanol** with care, assuming it may be irritating to the skin, eyes, and respiratory tract.

Table 3: Toxicological Data for **2-Methoxy-1-butanol**

Endpoint	Value	Source(s)
Acute Oral Toxicity (LD50)	No data available	[5]
Acute Dermal Toxicity (LD50)	No data available	
Acute Inhalation Toxicity (LC50)	No data available	
Skin Corrosion/Irritation	No data available	[5]
Serious Eye Damage/Irritation	No data available	[5]
Respiratory or Skin Sensitization	No data available	
Germ Cell Mutagenicity	No data available	
Carcinogenicity	No data available	
Reproductive Toxicity	No data available	[5]
Specific Target Organ Toxicity (Single Exposure)	No data available	
Specific Target Organ Toxicity (Repeated Exposure)	No data available	
Aspiration Hazard	No data available	

Experimental Protocols

Flash Point Determination

The flash point of a volatile chemical is determined experimentally using a closed-cup or open-cup apparatus. The general principle involves heating the substance at a controlled rate while periodically introducing an ignition source to the vapor space above the liquid. The flash point is the lowest temperature at which the vapors ignite to produce a flash.

A common standardized method is the Pensky-Martens closed-cup test (ASTM D93). The general procedure is as follows:

- The test liquid is poured into a test cup to a specified level.
- The cup is fitted with a lid containing a stirrer and a thermometer.
- The liquid is heated at a slow, constant rate (e.g., 5-6 °C/min).[\[5\]](#)
- The sample is stirred at a specified rate to ensure temperature uniformity.
- At regular temperature intervals, the stirring is stopped, and an ignition source (a small flame) is introduced into the vapor space of the cup.
- The temperature at which a distinct flash is observed inside the cup is recorded as the flash point.[\[5\]](#)

Acute Oral Toxicity (LD50) Determination

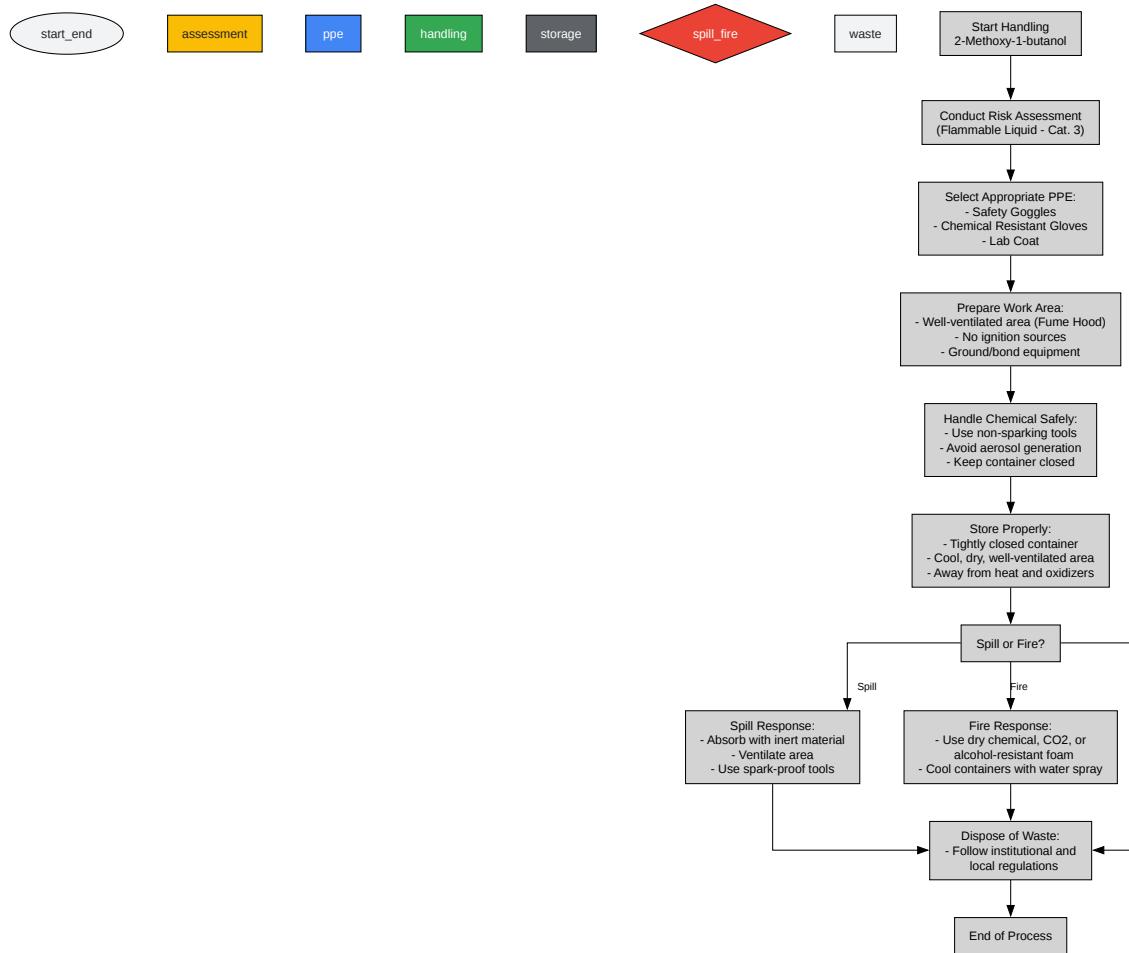
Acute oral toxicity is typically determined using animal studies following internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD). The aim is to find the median lethal dose (LD50), which is the dose of a substance that is lethal to 50% of the tested animal population. Several OECD guidelines (TG 420, 423, and 425) describe methods to determine acute oral toxicity while aiming to reduce the number of animals used.[\[4\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

A general procedure, such as the Acute Toxic Class Method (OECD TG 423), involves the following steps:

- Healthy, young adult animals of a single sex (usually females) are selected and acclimatized to the laboratory conditions.[10]
- The animals are fasted prior to the administration of the test substance.
- The test substance is administered orally in a stepwise procedure using a small number of animals per step (typically 3).[10]
- Dosing starts at a predefined level based on the expected toxicity of the substance.
- The animals are observed for signs of toxicity and mortality at specified intervals after dosing and for a total of 14 days.[10]
- Depending on the outcome (mortality or survival) in one step, the dose for the next step is either increased or decreased.
- The results are used to classify the substance for acute toxicity according to the GHS.[4]

Safe Handling and Storage

The following workflow outlines the essential precautions for handling **2-Methoxy-1-butanol**, primarily focusing on its flammability.



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Caption: Safe handling workflow for **2-Methoxy-1-butanol**.

Key Handling Precautions:

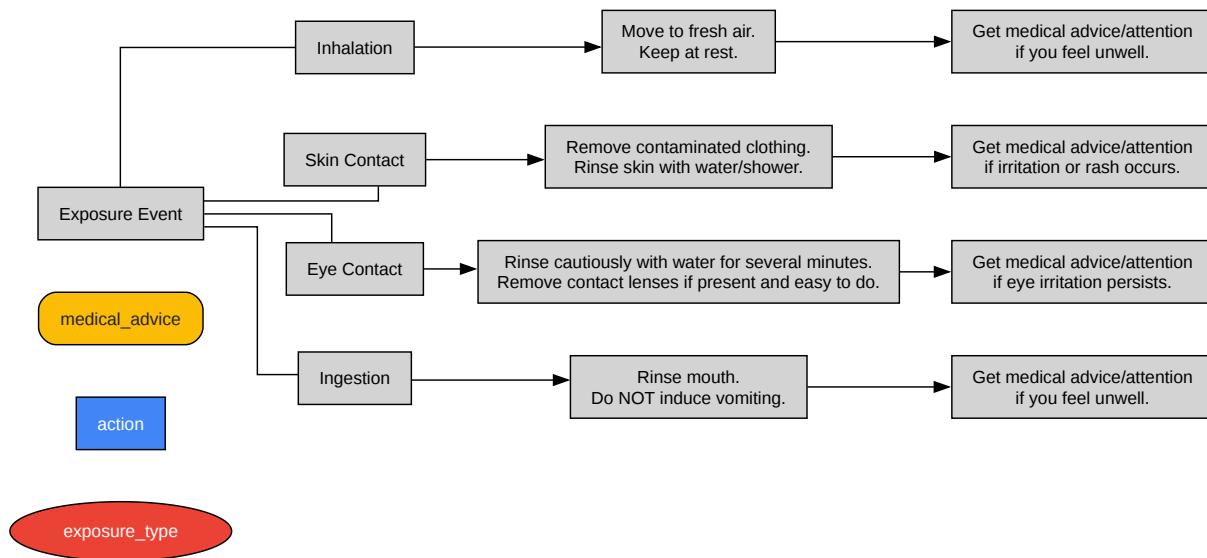
- Ventilation: Always handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors.[3]
- Ignition Sources: Keep away from open flames, sparks, hot surfaces, and other sources of ignition. Use explosion-proof electrical equipment and non-sparking tools.[3][11]
- Static Discharge: Take precautionary measures against static discharge. Ground and bond containers and receiving equipment.[11]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles.[3]
 - Skin Protection: Wear suitable chemical-resistant gloves and a lab coat.[3]
 - Respiratory Protection: If ventilation is inadequate or if aerosols are generated, use a suitable respirator.

Storage Conditions:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[3]
- Keep away from heat, sparks, open flames, and hot surfaces.[3]
- Store away from incompatible materials such as strong oxidizing agents.[3]

First Aid Measures

In the event of exposure to **2-Methoxy-1-butanol**, the following first aid measures should be taken promptly.

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